

(4-Fluorophenylethynyl)trimethylsilane: A Technical Guide to Safe Handling and Experimental Applications

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Compound of Interest

Compound Name: (4-Fluorophenylethynyl)trimethylsilane

Cat. No.: B161052

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **(4-Fluorophenylethynyl)trimethylsilane**, alongside detailed experimental protocols for its application in organic synthesis. This document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development, ensuring both safe laboratory practices and effective experimental design.

Compound Identification and Properties

(4-Fluorophenylethynyl)trimethylsilane is an organosilicon compound recognized for its utility as a building block in organic synthesis, particularly in the introduction of the 4-fluorophenylethynyl group.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	130995-12-9	[1][2]
Molecular Formula	C ₁₁ H ₁₃ FSi	[1][2]
Molecular Weight	192.30 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	40 °C at 0.1 mmHg	[2]
Density	0.948 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.5090	[2]
Flash Point	90.6 °C (195.1 °F) - closed cup	[2]

Safety and Hazard Information

(4-Fluorophenylethynyl)trimethylsilane is classified as a hazardous substance and requires careful handling to avoid adverse health effects. The GHS hazard classifications and associated precautionary statements are detailed below.

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation

Signal Word: Warning

Precautionary Statements:

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/ eye protection/ face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

First Aid Measures

- In case of inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.
- In case of skin contact: Immediately wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Use in a well-ventilated area. Keep away from sources of ignition.
- Storage: Store in a cool, dry place. Keep container tightly closed in a dry and well-ventilated place. Containers which are opened must be carefully resealed and kept upright to prevent leakage.

Experimental Protocols

(4-Fluorophenylethynyl)trimethylsilane is a versatile reagent in various organic reactions. Below are detailed protocols for some of its key applications.

Gold-Catalyzed cis-Difunctionalization of Silyl-Substituted Alkynes

This protocol describes a photosensitizer-free, visible light-mediated gold-catalyzed reaction to synthesize silyl-substituted fluorescent quinolizinium compounds.[3][4]

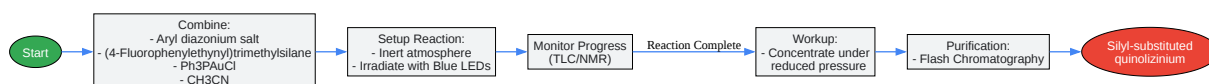
Reagents and Equipment:

- Quinoline-substituted aryl diazonium salt
- **(4-Fluorophenylethynyl)trimethylsilane**

- Ph₃PAuCl (catalyst)
- Acetonitrile (CH₃CN) as solvent
- 20 mL test tube
- Blue LEDs for irradiation
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

Procedure:

- To a 20 mL test tube, add the quinoline-substituted aryl diazonium salt (1.2 equiv.), **(4-fluorophenylethynyl)trimethylsilane** (1.0 equiv.), and Ph₃PAuCl (10 mol%).
- Add 5 mL of CH₃CN to the test tube.
- Cap the test tube with a rubber septum and ensure the reaction is under an inert atmosphere (e.g., by evacuating and refilling with nitrogen three times).
- Irradiate the reaction mixture with Blue LEDs at room temperature.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or NMR).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the resulting residue by flash chromatography on silica gel to obtain the desired silyl-substituted quinolizinium product.[1]



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Gold-Catalyzed cis-Difunctionalization Workflow.

Synthesis of NHC*-Gold(I)-Acetylide Complexes via Desilylation

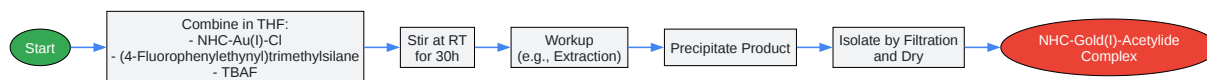
This procedure details the synthesis of N-heterocyclic carbene (NHC) gold(I) acetylide complexes from **(4-Fluorophenylethynyl)trimethylsilane**.^{[2][5]}

Reagents and Equipment:

- **(4-Fluorophenylethynyl)trimethylsilane**
- NHC*-Au(I)-Cl complex (e.g., complex 2a from the cited literature)
- Tetra-n-butylammonium fluoride (TBAF) (1 M in THF)
- Tetrahydrofuran (THF) as solvent
- Standard laboratory glassware for inert atmosphere reactions
- Filtration and precipitation apparatus

Procedure:

- In a reaction flask under an inert atmosphere, dissolve the NHC*-Au(I)-Cl complex (1.0 equiv.) in THF (10 mL).
- To the stirred solution, add **(4-Fluorophenylethynyl)trimethylsilane** (1.1 equiv.).
- Add TBAF (1 M in THF, 1.1 equiv.) to the reaction mixture.
- Stir the reaction at room temperature for 30 hours.
- After the reaction period, perform a suitable workup (e.g., extraction, washing with brine).
- Precipitate the product, for instance by the addition of a non-polar solvent like pentane.
- Isolate the solid product by filtration, wash with a suitable solvent, and dry under vacuum to yield the NHC*-gold(I)-acetylide complex.^{[2][5]}



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Synthesis of NHC-Gold(I)-Acetylide Workflow.*

Oxidative Gold-Catalyzed C(sp)-C(sp) Cross-Coupling

This protocol outlines the synthesis of unsymmetrical 1,3-diynes via a gold-catalyzed oxidative cross-coupling reaction.[6]

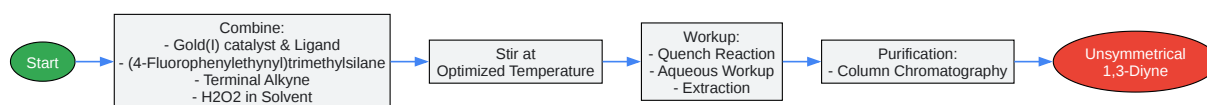
Reagents and Equipment:

- **(4-Fluorophenylethynyl)trimethylsilane**
- A terminal alkyne (e.g., 2-methylbut-3-yn-2-ol)
- Gold(I) catalyst (e.g., DMSAuCl)
- Ligand (e.g., 1,10-phenanthroline)
- Hydrogen peroxide (H₂O₂) as the oxidant
- Solvent (e.g., acetonitrile)
- Standard reaction glassware and purification equipment

Procedure:

- To a reaction vessel, add the gold(I) catalyst and the ligand in the chosen solvent.
- Add **(4-fluorophenylethynyl)trimethylsilane** (1.0 equiv.) and the terminal alkyne (e.g., 1.2 equiv.) to the mixture.
- Add hydrogen peroxide as the oxidant.

- Stir the reaction at the optimized temperature and for the required duration as determined by reaction monitoring.
- Upon completion, quench the reaction and perform a standard aqueous workup.
- Extract the product with an organic solvent, dry the organic layer, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield the unsymmetrical 1,3-diyne.[6]



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Oxidative Gold-Catalyzed Cross-Coupling Workflow.

Conclusion

This technical guide provides essential safety, handling, and experimental information for **(4-Fluorophenylethynyl)trimethylsilane**. Adherence to the safety protocols outlined is crucial for minimizing risks in the laboratory. The detailed experimental procedures offer a foundation for the application of this versatile reagent in the synthesis of complex organic molecules, which is of significant interest to the fields of materials science and drug discovery. Researchers should always consult the most recent Safety Data Sheets and relevant literature before commencing any new experimental work.

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- To cite this document: BenchChem. [(4-Fluorophenylethynyl)trimethylsilane: A Technical Guide to Safe Handling and Experimental Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b161052#safety-and-handling-information-for-4-fluorophenylethynyl-trimethylsilane>]

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